

An In-depth Technical Guide to Disodium Benzaldehyde-2,4-disulfonate

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Compound of Interest

Compound Name: Sodium 4-formylbenzene-1,3-disulfonate

Cat. No.: B051454

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of disodium Benzaldehyde-2,4-disulfonate, a key organic intermediate. The document details its chemical structure, physicochemical properties, and significant applications, with a focus on quantitative data and established experimental protocols.

Chemical Identity and Structure

Disodium Benzaldehyde-2,4-disulfonate, also known by its IUPAC name **Disodium 4-Formylbenzene-1,3-disulfonate**, is an aromatic compound containing an aldehyde group and two sulfonate groups.^{[1][2]} These functional groups make it a versatile precursor in various chemical syntheses. The compound is typically available as a hydrate.^{[3][4][5]}

Table 1: Chemical Identifiers for Disodium Benzaldehyde-2,4-disulfonate

Identifier	Value
IUPAC Name	Disodium 4-formylbenzene-1,3-disulfonate[2]
Common Synonyms	Benzaldehyde-2,4-disulfonic acid disodium salt, Disodium 4-formyl-1,3-benzenedisulfonate, Disodium 2,4-disulfo benzaldehyde[1][3][5]
CAS Number (Anhydrous)	33513-44-9[1][2][3][6]
CAS Number (Hydrate)	207291-88-1[4][7]
Molecular Formula (Anhydrous)	C ₇ H ₄ Na ₂ O ₇ S ₂ [2][8]
Molecular Weight (Anhydrous)	310.21 g/mol [1][2][3]
EC Number	251-551-0[1]

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// Bonds in the ring
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
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C5 -- C6;

C6 -- C1;

// Substituents// Aldehyde group at C1 (position 1)

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// Sulfonate group at C2 (position 2)

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S1 -- O2S1;

S1 -- O3S1 [style=double];

// Sulfonate group at C4 (position 4)

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// Aromatic hydrogens
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H5 [label="H", pos="1.5,-1!"];
H6 [label="H", pos="1.5,1!"];
C3 -- H3;
C5 -- H5;
C6 -- H6;
}
```

Caption: 2D Chemical Structure of Disodium Benzaldehyde-2,4-disulfonate.

Physicochemical and Spectral Data

The compound is a stable, water-soluble solid, making it suitable for use in aqueous reaction media. Its physical properties are summarized below.

Table 2: Physicochemical Properties

Property	Value
Appearance	White to off-white or light yellow powder/crystals[3][9]
Solubility	Soluble in water[1][9][10]
Density	~1.18 g/cm ³ [1][9]
Melting Point	83-84 °C (anhydrous)[9]; Other sources report N/A[1][2]
Purity	≥97%[3][6]

Table 3: Available Spectral and Analytical Data

Analysis Type	Availability / Observation
^1H NMR	Spectrum data is available via suppliers like Sigma-Aldrich[1]
^{13}C NMR	Spectrum data is available via suppliers like Sigma-Aldrich[1]
FTIR	Used for structural confirmation in quality control[9]
Purity Assay (GC)	99.8%[9]
Water Content (Karl Fischer)	~5.53%[9]

Key Applications in Research and Industry

Disodium Benzaldehyde-2,4-disulfonate serves as a crucial intermediate in several industrial and research applications.

- **Dye Synthesis:** It is a primary building block for triphenylmethane and xanthene dyes.[1][8][10][11]
- **Fluorescent Probes:** The xanthene dyes synthesized from this compound are integral components in fluorescence-based sensors, which are critical for advanced imaging applications in biomedical research.[1][2][10]
- **Optical Brighteners:** The compound is used to synthesize oxadiazole-based stilbene optical brighteners.[1][2][10]
- **UV Protection:** These optical brighteners can function as ultraviolet radiation protectants, notably for insect baculoviruses used in biological pest control.[1][2][10]
- **Electroplating:** It also finds use in the electroplating industry.[8][11]

Experimental Protocols: Synthesis

The synthesis of disodium Benzaldehyde-2,4-disulfonate has been established through several routes. The following protocols are adapted from patented industrial processes.

Protocol 1: Synthesis from 2,4-Dichlorobenzaldehyde

This method involves the nucleophilic aromatic substitution of chlorine atoms with sulfite groups.

Materials:

- 2,4-Dichlorobenzaldehyde (1 mol, 175 g)
- Sodium sulfite (2.06 mol, 260 g)
- Deionized water (1100 g)
- Sodium hypochlorite solution (13% w/w, approx. 200 g)
- High-pressure reactor

Procedure:

- Prepare a solution of sodium sulfite in deionized water within a sealed high-pressure reaction vessel.
- Add 2,4-dichlorobenzaldehyde to the sulfite solution.
- Seal the reactor and heat the mixture to 170°C for 2.5 to 5 hours with continuous stirring.[8]
- After the reaction, cool the vessel and concentrate the resulting solution to approximately 65% of its initial weight.
- Cool the concentrated solution to 5°C.
- Perform an oxidation step by adding sodium hypochlorite solution to the cooled mixture.
- The final product is isolated by centrifuging the mixture, yielding the disodium salt of benzaldehyde-2,4-disulfonic acid. The reported yield is approximately 86% of the theoretical maximum.[8]

Protocol 2: One-Pot Synthesis from 2,4-Dichlorobenzal Chloride

This process achieves the synthesis in a single reaction vessel, starting from the corresponding benzal chloride.

Materials:

- 2,4-Dichlorobenzal chloride (1 mol, 230 g)
- Sodium sulfite (2.06 mol, 260 g)
- Sodium hydrogen carbonate (2.14 mol, 180 g)
- Deionized water (1045 g)
- Sodium hypochlorite solution (13% w/w, approx. 140 g)
- High-pressure reactor

Procedure:

- In a high-pressure reactor, combine 2,4-dichlorobenzal chloride with an aqueous solution containing both sodium sulfite and sodium hydrogen carbonate (which acts as an acid scavenger).[\[11\]](#)
- Seal the reactor and heat the mixture to 170°C for 3.5 hours while stirring.[\[11\]](#)
- Cool the reaction mixture and concentrate it to 70% of the initial weight.
- Oxidize the resulting solution with 140 g of sodium hypochlorite solution.
- Isolate the product by centrifugation. This method yields the final product at approximately 75.6% of the theoretical yield.[\[11\]](#)

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